

Synthesis of a 4''-Hydroxyisojasminin Reference Standard: Application Notes and Protocols

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Compound of Interest

Compound Name: 4''-Hydroxyisojasminin

Cat. No.: B8261371

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Introduction

4''-Hydroxyisojasminin is a secoiridoid glycoside that has been isolated from various species of the *Jasminum* genus, notably *Jasminum mesnyi*. As a naturally occurring compound, it holds potential for further investigation into its biological activities and pharmacological applications. The availability of a well-characterized reference standard is crucial for accurate quantification in complex matrices, identification in natural product extracts, and for conducting reliable *in vitro* and *in vivo* studies.

Given the absence of a reported total chemical synthesis in the scientific literature, this document outlines a detailed protocol for the isolation and purification of **4''-Hydroxyisojasminin** from its natural source, *Jasminum mesnyi*, to obtain a reference standard. The methodology is based on established phytochemical techniques for the extraction and purification of secoiridoids.

Physicochemical Data of 4''-Hydroxyisojasminin

A summary of the key physicochemical properties of **4''-Hydroxyisojasminin** is provided below for easy reference.

Property	Value	Source
Molecular Formula	C ₂₆ H ₃₈ O ₁₃	--INVALID-LINK--
Molecular Weight	558.57 g/mol	--INVALID-LINK--
IUPAC Name	16-ethylidene-6,7-dihydroxy-5,9-dimethyl-17-[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-3,12,18-trioxatricyclo[13.4.0.0 ^{6,10}]nona dec-1(19)-ene-2,13-dione	--INVALID-LINK--
CAS Number	135378-09-5	--INVALID-LINK--

Experimental Protocols

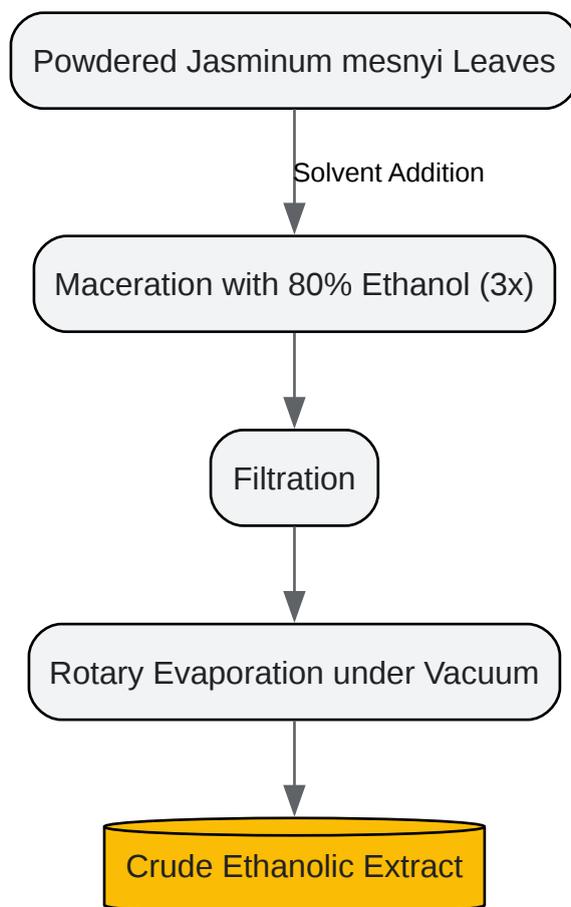
The following sections provide a detailed methodology for the isolation and purification of **4''-Hydroxyisojasminin** from *Jasminum mesnyi* leaves.

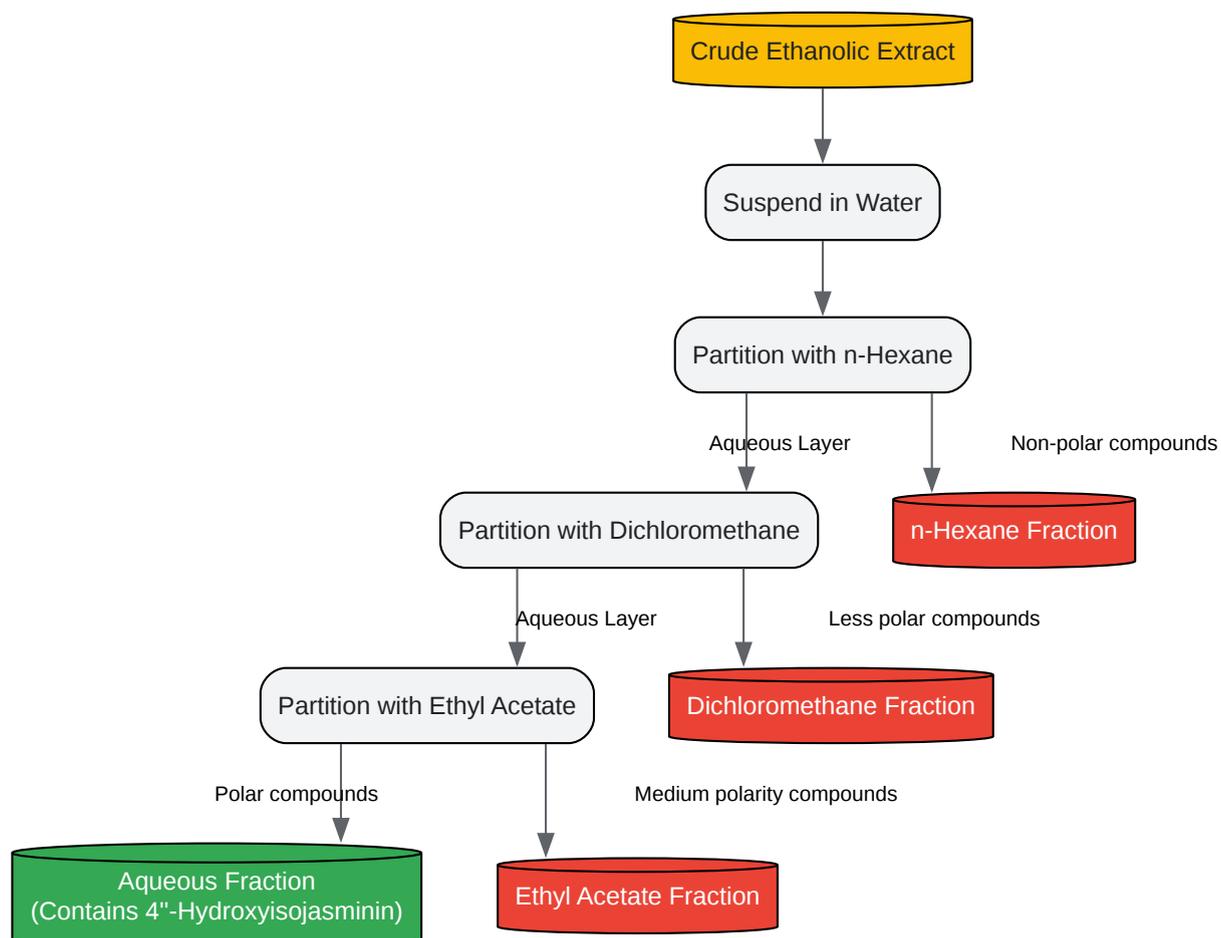
I. Plant Material Collection and Preparation

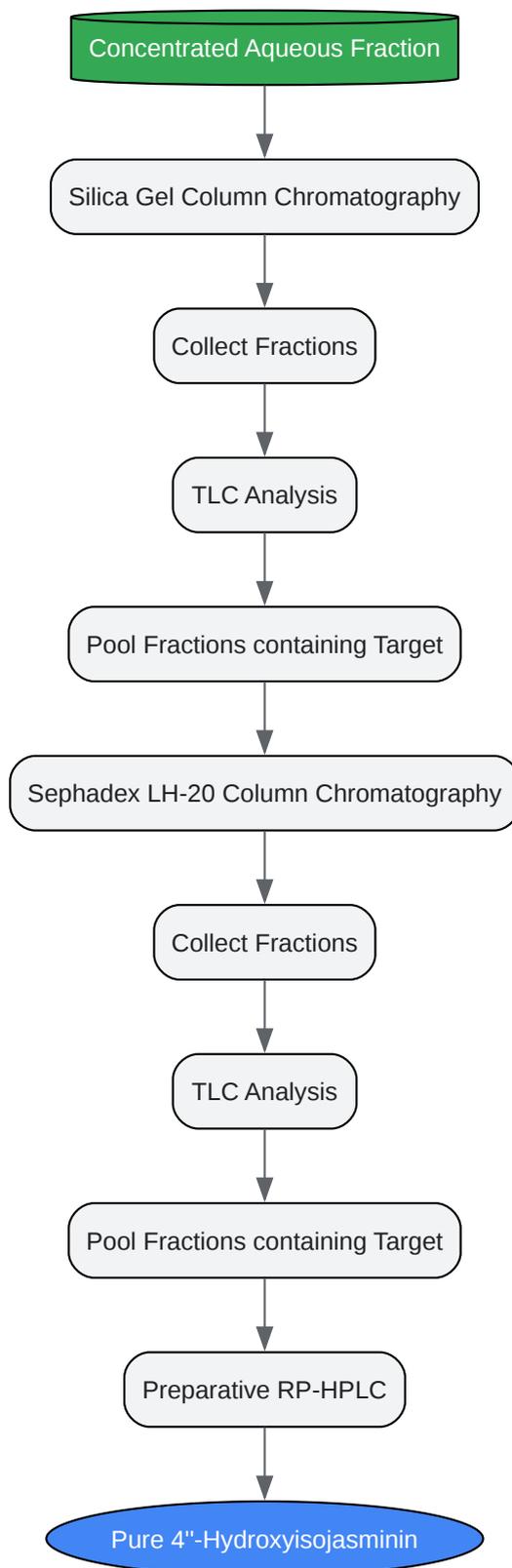
- **Collection:** Fresh leaves of *Jasminum mesnyi* should be collected and authenticated by a plant taxonomist.
- **Drying:** The leaves are to be air-dried in the shade at room temperature until a constant weight is achieved to prevent the degradation of thermolabile compounds.
- **Pulverization:** The dried leaves should be ground into a coarse powder using a mechanical grinder.

II. Extraction

The extraction process is designed to efficiently isolate the secoiridoid glycosides from the plant matrix.







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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com